

In-Depth Technical Guide: 25-Desacetyl rifampicin-d4

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Compound of Interest

Compound Name: 25-Desacetyl rifampicin-d4

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This technical guide provides comprehensive information on the molecular weight of **25-Desacetyl rifampicin-d4** and its related compounds. It includes a detailed experimental protocol for the quantification of rifampicin and its metabolites using liquid chromatographytandem mass spectrometry (LC-MS/MS), a common application where precise molecular weights are critical.

Core Data Presentation

The molecular weights of **25-Desacetyl rifampicin-d4** and associated molecules are summarized below. These values are crucial for mass spectrometry-based quantification, serving as the basis for instrument calibration and metabolite identification.



Compound Name	Molecular Formula	Molecular Weight (g/mol)	Notes
25-Desacetyl rifampicin-d4	C41H52D4N4O11	784.93 - 784.95	Deuterated internal standard.[1][2][3]
25-Desacetyl rifampicin	C41H56N4O11	780.9	Major active metabolite of Rifampicin.[4][5][6][7] [8]
Rifampicin-d4	C43H54D4N4O12	826.96 - 827.0	Deuterated analog of the parent drug.[9][10] [11][12]
Rifampicin	C43H58N4O12	822.9	Parent drug, a potent antibiotic.

Experimental Protocols

A prevalent application for **25-Desacetyl rifampicin-d4** is its use as an internal standard in the quantitative analysis of 25-Desacetyl rifampicin and Rifampicin in biological matrices. Below is a representative LC-MS/MS methodology.

Objective:

To quantify the concentration of Rifampicin and its primary metabolite, 25-Desacetyl rifampicin, in human plasma using **25-Desacetyl rifampicin-d4** as an internal standard.

Materials:

- Analytes: Rifampicin, 25-Desacetyl rifampicin
- Internal Standard: 25-Desacetyl rifampicin-d4
- Reagents: Acetonitrile (ACN), Methanol (MeOH), Formic Acid, Ammonium Acetate,
 Deionized Water
- Biological Matrix: Human Plasma (K₂EDTA anticoagulant)



Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple Quadrupole Mass Spectrometer with an Electrospray Ionization (ESI) source

Methodology:

- Standard and Quality Control (QC) Sample Preparation:
 - Prepare stock solutions of Rifampicin, 25-Desacetyl rifampicin, and 25-Desacetyl rifampicin-d4 in methanol.
 - Create a series of calibration standards by spiking blank human plasma with known concentrations of Rifampicin and 25-Desacetyl rifampicin.
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Extraction (Protein Precipitation):
 - To a 100 μL aliquot of plasma sample (calibration standard, QC, or unknown), add 300 μL of acetonitrile containing the internal standard (25-Desacetyl rifampicin-d4).[4]
 - Vortex the mixture vigorously to precipitate plasma proteins.
 - Centrifuge the samples to pellet the precipitated proteins.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- Liquid Chromatography (LC):
 - Column: A reverse-phase C18 column (e.g., 150 mm x 2.1 mm, 5 μm) is typically used.[4]
 - Mobile Phase: A gradient elution using a combination of (A) 0.1% formic acid in water and
 (B) 0.1% formic acid in acetonitrile is common.
 - Flow Rate: A typical flow rate is 0.35 mL/min.[4]
 - Injection Volume: 5-50 μL of the extracted sample supernatant.[4]

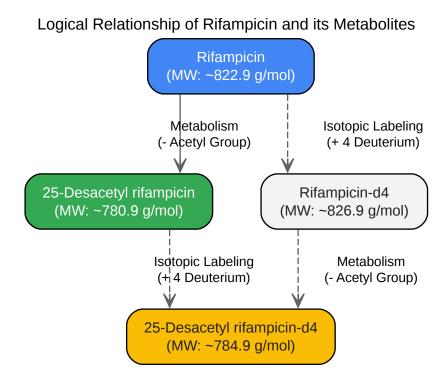


- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: The mass spectrometer is set to monitor specific precursor-to-product ion transitions for each compound. For example:
 - Rifampicin: m/z 823.4 → 791.4[4]
 - 25-Desacetyl rifampicin: (Requires empirical determination, but would be based on its molecular weight of ~780.9)
 - **25-Desacetyl rifampicin-d4**: (Requires empirical determination, but would be based on its molecular weight of ~784.9)
- Data Analysis:
 - Quantification is achieved by calculating the peak area ratio of the analyte to the internal standard.
 - A calibration curve is constructed by plotting the peak area ratios of the calibration standards against their known concentrations.
 - The concentrations of the unknown samples are then determined from this calibration curve.

Mandatory Visualization

The following diagrams illustrate the key relationships and workflows described in this guide.



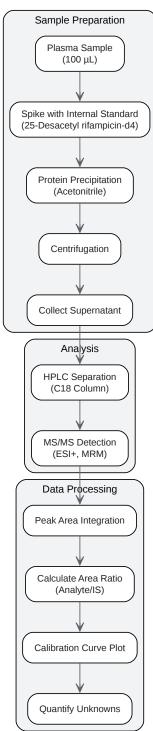


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